

CAS number 38694-47-2 properties and suppliers

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Compound of Interest

Compound Name: 4-bromobutanal

Cat. No.: B1274127

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An In-depth Technical Guide to **4-Bromobutanal** (CAS: 38694-47-2)

This guide provides a comprehensive overview of the chemical and physical properties, safety information, applications, and suppliers of **4-Bromobutanal** (CAS Number: 38694-47-2). The information is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Chemical Properties and Identifiers

4-Bromobutanal, also known as 4-bromobutyraldehyde, is an organic compound classified as an aldehyde.^[1] Its structure consists of a four-carbon butanal chain with a bromine atom attached to the fourth carbon.^[1] This bifunctional molecule, containing both an aldehyde and a bromoalkane group, serves as a versatile intermediate in various organic syntheses.^{[1][2]}

Table 1: Chemical Identifiers for CAS 38694-47-2

Identifier	Value
CAS Number	38694-47-2
Molecular Formula	C ₄ H ₇ BrO[1][3][4][5][6][7][8][9][10]
IUPAC Name	4-bromobutanal[6][7]
Synonyms	4-Bromobutyraldehyde, Butanal, 4-bromo-[1][5][6][7]
InChI Key	GMZBZKVJMOEKGM-UHFFFAOYSA-N[1][5][6][8]

| Canonical SMILES | C(CC=O)CBr[1][8] |

Table 2: Physicochemical Properties of **4-Bromobutanal**

Property	Value
Molecular Weight	151.00 g/mol [3][6]
Appearance	Colorless to pale yellow liquid[1]
Odor	Distinctive[1]
Density	1.437 g/cm ³ [7][11]
Boiling Point	177 °C at 760 mmHg[7][11]
Flash Point	87.6 °C[7][11]
Solubility	Soluble in organic solvents[1]
Refractive Index	1.454[11]

| Topological Polar Surface Area | 17.1 Å²[8] |

Safety and Handling

GHS Hazard Information:

- Pictogram: Warning[4][12]
- Hazard Statements: H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation).[12]
- Precautionary Statements: P261, P264, P270, P271, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338, P330, P332+P313, P337+P313, P362, P403+P233, P405, P501.[4][12]

Handling and Storage:

- It is recommended to handle this substance with appropriate personal protective equipment, including gloves and eye/face protection.[13]
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[14] For long-term stability, storage in an inert atmosphere in a freezer at temperatures under -20°C is advised. [4]

Applications and Reactivity

4-Bromobutanal is a valuable reagent in organic synthesis, primarily used as an intermediate in the production of pharmaceuticals and other fine chemicals.[1] The electrophilic nature of the carbonyl carbon allows it to participate in various nucleophilic addition reactions, a characteristic reaction of aldehydes.[1] The presence of the bromine atom provides a site for nucleophilic substitution reactions, making it a useful building block for introducing a four-carbon chain into a molecule.[15]

Experimental Protocols

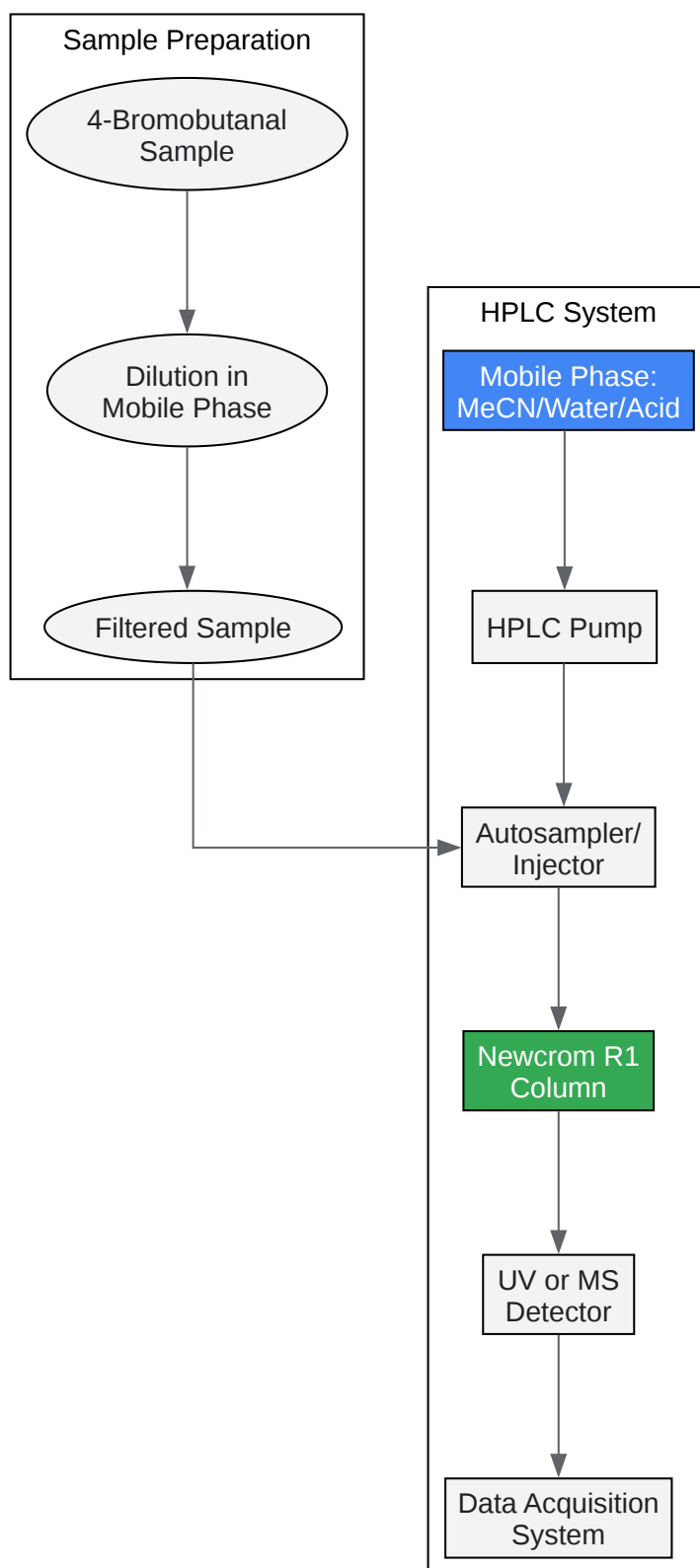
Detailed experimental protocols for **4-Bromobutanal** are not widely published in peer-reviewed literature; however, information from technical datasheets and specific examples provides insight into its analysis and synthesis.

High-Performance Liquid Chromatography (HPLC) Analysis

An analytical method for **4-Bromobutanol** has been described using reverse-phase (RP) HPLC.[5] This method is suitable for analysis, impurity isolation in preparative separation, and pharmacokinetic studies.[5]

Methodology:

- Column: Newcrom R1 HPLC column.[5]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid.[5]
- Mass Spectrometry (MS) Compatibility: For MS-compatible applications, phosphoric acid should be substituted with formic acid.[5]
- UPLC Applications: The method can be adapted for fast UPLC applications using columns with smaller (3 μm) particle sizes.[5]



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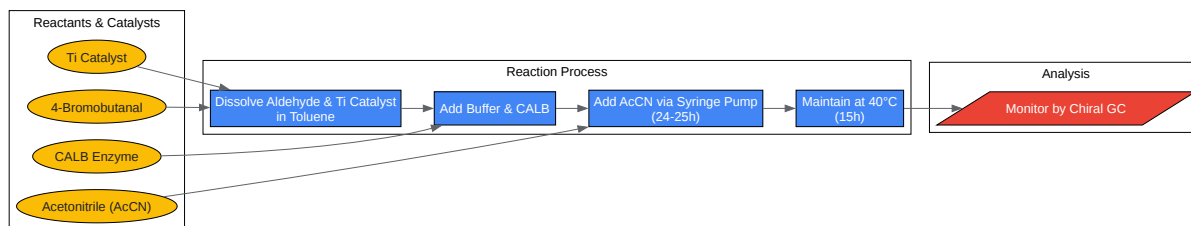
Figure 1. HPLC analysis workflow for **4-Bromobutanol**.

Enzymatic Synthesis Example

A synthesis involving **4-Bromobutanal** is described in a reaction utilizing an enzyme for cyanohydrin formation.[\[12\]](#)

Methodology:

- Reactants: Aldehyde (0.24 mmol), (S,S)-[(salen)Ti(μ -O)]₂ (5 mol %), and Acetonitrile (AcCN, 3 equivalents).[\[12\]](#)
- Enzyme: *Candida antarctica* lipase B (CALB, 20 mg).[\[12\]](#)
- Solvent System: Toluene (1 mL) and an aqueous buffer (1 mL).[\[12\]](#)
- Procedure:
 - The aldehyde and titanium catalyst are dissolved in toluene.[\[12\]](#)
 - The buffer and CALB are added to the solution.[\[12\]](#)
 - Acetonitrile, diluted with toluene, is added to the organic phase at a constant rate over 24-25 hours using a syringe pump.[\[12\]](#)
 - The reaction is maintained at 40°C for 15 hours.[\[12\]](#)
 - Reaction progress is monitored by chiral Gas Chromatography (GC) using undecane as an internal standard.[\[12\]](#)



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Figure 2. Workflow for the enzymatic synthesis involving **4-Bromobutanol**.

Suppliers

4-Bromobutanol is available from various chemical suppliers, typically with a purity of 95% or higher. Lead times and availability may vary.

Table 3: Selected Suppliers of **4-Bromobutanol** (CAS 38694-47-2)

Supplier	Purity/Notes
Manchester Organics	95% purity, lead time 6-8 weeks. [3]
Sigma-Aldrich (via Enamine)	95% purity.
BLD Pharm	Documentation available (NMR, HPLC, etc.). [4]
Aldlab Chemicals, LLC	95% purity. [9]
Synblock	≥98% purity, provides MSDS, NMR, HPLC. [10]
TRC (LGC Standards)	Available via custom synthesis. [16]
Guidechem	Lists multiple suppliers from various regions. [17]
LookChem	Lists multiple suppliers including Dayang Chem and Henan Coreychem. [18]
ChemicalBook	Lists multiple suppliers. [2]
Ambeed	Provides safety and synthesis application information. [12]
CymitQuimica	Provides general product information. [1]
AccelaChem	For R&D use only. [19]
abcr Gute Chemie	Lists physical and hazardous characteristics. [20]

| Molbase | Lists suppliers such as YONGYICHEM.[\[11\]](#) |

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